

Application Notes and Protocols for trans-ACPD in Xenopus Oocytes

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Compound of Interest

Compound Name: *trans*-ACPD

Cat. No.: B14787169

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Audience: Researchers, scientists, and drug development professionals.

Introduction

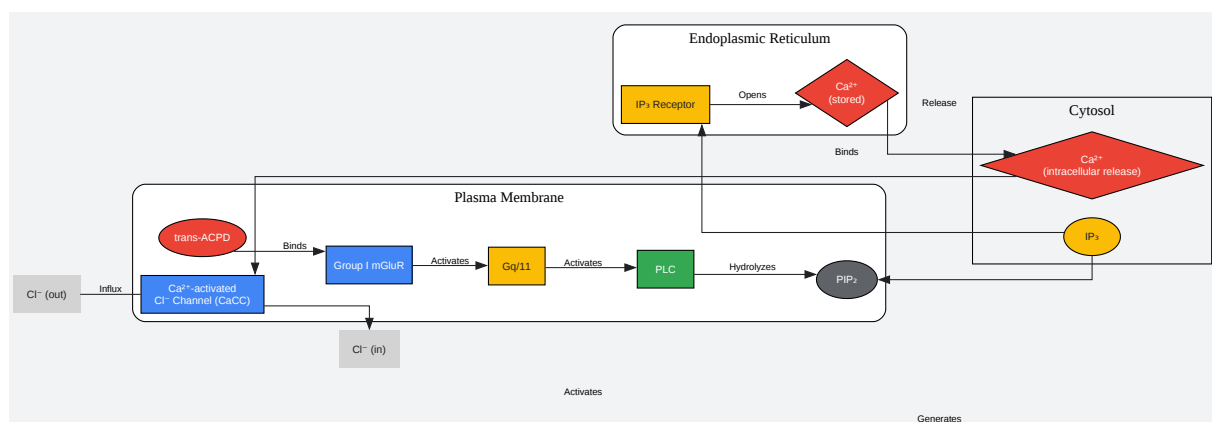
Xenopus laevis oocytes are a robust and widely utilized heterologous expression system for characterizing a vast array of membrane proteins, including ligand-gated ion channels and G-protein coupled receptors (GPCRs).[1] Their large size facilitates the microinjection of complementary RNA (cRNA) and subsequent electrophysiological recordings, making them an ideal model for studying the functional properties of receptors like the metabotropic glutamate receptors (mGluRs).[1][2]

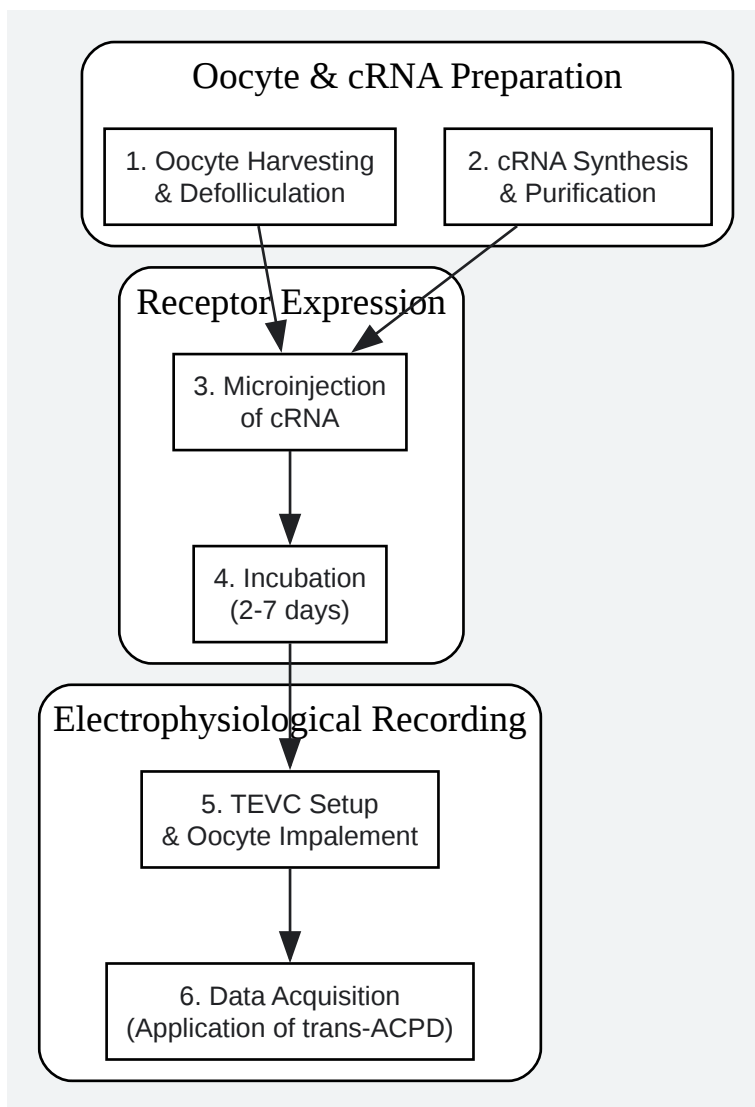
(±)-1-Aminocyclopentane-trans-1,3-dicarboxylic acid (**trans-ACPD**) is a classic agonist for Group I and Group II metabotropic glutamate receptors.[3] When Group I mGluRs (mGluR1 and mGluR5) are expressed in *Xenopus* oocytes, application of **trans-ACPD** activates the Gq/11 signaling cascade. This leads to the activation of Phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ subsequently binds to its receptors on the endoplasmic reticulum, causing the release of stored intracellular Ca²⁺. The rise in intracellular Ca²⁺ activates endogenous calcium-activated chloride channels (CaCCs) in the oocyte, resulting in a characteristic, slow, oscillatory chloride (Cl⁻) current that can be readily measured using the two-electrode voltage clamp (TEVC) technique.[3][4]

These application notes provide a comprehensive experimental protocol for expressing a generic Group I mGluR in *Xenopus* oocytes and functionally characterizing its activation by

trans-ACPD using the TEVC method.

Signaling Pathway of trans-ACPD in mGluR-Expressing Oocytes





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References

- 1. Xenopus oocytes as a heterologous expression system for studying ion channels with the patch-clamp technique. — Department of Pharmacology [pharm.ox.ac.uk]

- 2. USING XENOPUS OOCYTES IN NEUROLOGICAL DISEASE DRUG DISCOVERY - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Microtransplantation of Postmortem Native Synaptic mGluRs Receptors into Xenopus Oocytes for Their Functional Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. "Glutamate receptors expressed in Xenopus oocytes: Studies in function " by William Bruce McVaugh [digitalcommons.library.tmc.edu]
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